

Alpertine: An Investigational Antipsychotic Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alpertine

Cat. No.: B1662706

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Alpertine is an investigational antipsychotic drug that was never marketed.[1] Structurally, it is classified as a substituted tryptamine and a piperazinylethylindole.[1] It belongs to the "pertine" group of compounds, which also includes drugs like milipertine, oxypertine, and solypertine.[1]

Mechanism of Action:

The precise mechanism of action of **Alpertine** is not well-established. Its structural similarity to other pertine compounds, such as oxypertine, suggests a potential interaction with serotonin 5-HT₂ and dopamine D₂ receptors.[1] Oxypertine has demonstrated high affinity for these receptors and acts as a catecholamine depleting agent.[1] However, initial animal studies with **Alpertine** did not show the expected antagonism of behaviors induced by a serotonin receptor agonist (tryptamine) and a dopamine receptor agonist (apomorphine), unlike other drugs in its class. This finding suggests that **Alpertine's** pharmacological profile may differ from that of its structural relatives.

To provide a comprehensive comparison guide as requested, please specify "[Compound X]" and the "[disease] model" of interest. This information is necessary to conduct a targeted search for relevant experimental data and protocols to build a meaningful comparison.

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References

- 1. Alpertine - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com